

# Application Notes and Protocols: Barium Perchlorate Trihydrate in Pyrotechnics

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## Compound of Interest

Compound Name: *Barium perchlorate trihydrate*

Cat. No.: *B7884908*

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These application notes provide a comprehensive overview of the use of **Barium Perchlorate Trihydrate** ( $\text{Ba}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$ ) in pyrotechnic formulations, with a focus on the generation of green light. This document outlines the compound's properties, safety protocols, example formulations, and detailed experimental procedures for preparation and analysis.

## Introduction

**Barium perchlorate trihydrate** is a powerful oxidizing agent utilized in the pyrotechnics industry.[1][2][3] Its primary application is in the creation of vivid green colors in fireworks and other pyrotechnic displays. The presence of barium ions is essential for the green light emission, which occurs through the formation of the metastable species barium(I) chloride ( $\text{BaCl}$ ) in the combustion flame.[4] Barium perchlorate serves as both the barium source and a potent oxidizer, contributing to a brilliant and spectrally pure green flame. However, due to its hazardous nature, strict adherence to safety protocols is paramount when handling this compound.[5][6]

## Physicochemical and Pyrotechnic Properties

A summary of the key properties of **Barium Perchlorate Trihydrate** is presented in the table below.

Property	Value
Chemical Formula	$\text{Ba}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$
Molar Mass	390.29 g/mol
Appearance	White crystalline solid
Density	2.74 g/cm <sup>3</sup>
Melting Point	Decomposes at 505 °C
Solubility in Water	Soluble
Oxygen Balance	+30.6%
Hazards	Strong oxidizer, may cause fire or explosion, harmful if swallowed or inhaled. <a href="#">[5]</a>

## Pyrotechnic Formulations for Green Light Emission

While specific, well-documented formulations using **barium perchlorate trihydrate** are not abundant in publicly available literature, existing data on related barium compounds and general pyrotechnic principles allow for the construction of representative formulations. Barium nitrate is more commonly cited in green pyrotechnic formulas; however, it is often combined with a chlorine donor to achieve a vibrant green, a role that barium perchlorate inherently fills. [\[4\]](#)[\[5\]](#)

The following table presents a compilation of green star formulations. Formulation 1 is a classic example using barium nitrate and potassium perchlorate, which provides a baseline. Formulation 2 is a theoretical composition including barium perchlorate, based on a referenced but incomplete formulation ("Green Star #11").

Component	Formulation 1: Barium Nitrate Green Star (%)	Formulation 2: Barium Perchlorate Green Star (Theoretical) (%)
Barium Nitrate	28.3	-
Barium Perchlorate Trihydrate	-	50
Potassium Perchlorate	47.2	15
Fuel (e.g., Red Gum, Shellac)	14.2	15
Chlorine Donor (e.g., Parlon)	4.7	10
Binder (e.g., Dextrin)	5.6	10

## Experimental Protocols

The following protocols describe the preparation and testing of a green pyrotechnic star composition using **Barium Perchlorate Trihydrate**. Extreme caution must be exercised at all times, and all work should be conducted in a designated, properly equipped laboratory with all necessary safety measures in place.

### Preparation of Green Pyrotechnic Stars (Theoretical Formulation 2)

Objective: To prepare a homogenous pyrotechnic composition and form it into stars.

Materials:

- **Barium Perchlorate Trihydrate** (50g)
- Potassium Perchlorate (15g)
- Red Gum (15g)
- Parlon (10g)
- Dextrin (10g)

- Water/Alcohol (75/25 v/v) solution
- Non-sparking tools (e.g., wooden or plastic spatulas)
- Sieves (e.g., 40-mesh)
- Mixing bowls (antistatic)
- Drying oven with temperature control

#### Procedure:

- **Drying of Ingredients:** Individually dry all powdered ingredients in a desiccator or a temperature-controlled oven at a low temperature (e.g., 60°C) to remove any moisture.
- **Sieving:** Individually pass each dry ingredient through a 40-mesh sieve to break up any clumps and ensure a fine, uniform particle size. This should be done gently to minimize friction.
- **Dry Mixing:** In an antistatic mixing bowl, combine the sieved powders in the specified ratios. Mix the components thoroughly by gently passing the mixture through the sieve multiple times until a homogenous powder is obtained. This process should be conducted behind a blast shield.
- **Wet Granulation:** Slowly add the water/alcohol binder solution to the dry powder mixture while gently mixing with a non-sparking spatula. Continue adding liquid until the composition has the consistency of damp sand or dough.
- **Star Formation:** The damp composition can be formed into stars by one of the following methods:
  - **Cut Stars:** The dough is flattened into a uniform layer and cut into small cubes of the desired size.
  - **Rolled Stars:** Small, damp portions of the composition are rolled into spherical stars, often with the gradual addition of more dry composition to increase their size.

- **Drying:** Place the formed stars on a drying rack and allow them to air dry for 24 hours. Subsequently, dry the stars in a temperature-controlled oven at a low temperature (e.g., 50-60°C) until they are completely dry and hard.
- **Priming:** Once dry, the stars should be primed with a suitable ignition composition to ensure reliable ignition.

## Performance Testing of Pyrotechnic Stars

**Objective:** To determine the burn rate and spectral characteristics of the prepared pyrotechnic stars.

**Materials:**

- Prepared pyrotechnic stars
- High-speed camera
- Spectrometer
- Heat-resistant surface for burning
- Remote ignition system
- Calibrated scale for length measurement

**Procedure:**

**Burn Rate Measurement:**

- Secure a single pyrotechnic star on a heat-resistant surface in a well-ventilated and controlled test area.
- Position the high-speed camera to have a clear, side-on view of the star. Place a calibrated scale in the frame for reference.
- Initiate the high-speed camera recording.
- Remotely ignite the star.

- After the burn is complete, analyze the high-speed video footage.
- Measure the initial and final dimensions of the star and the total burn time.
- Calculate the linear burn rate in mm/s.

#### Spectral Analysis:

- Position the input of the spectrometer to capture the light emitted from the burning star.
- Calibrate the spectrometer according to the manufacturer's instructions.
- Remotely ignite the star.
- Record the emission spectrum of the flame throughout the burn.
- Analyze the spectral data to identify the peak emission wavelengths and the overall color purity. For a green flame from barium, the primary emission is expected in the 505-535 nm range.

## Safety Protocols

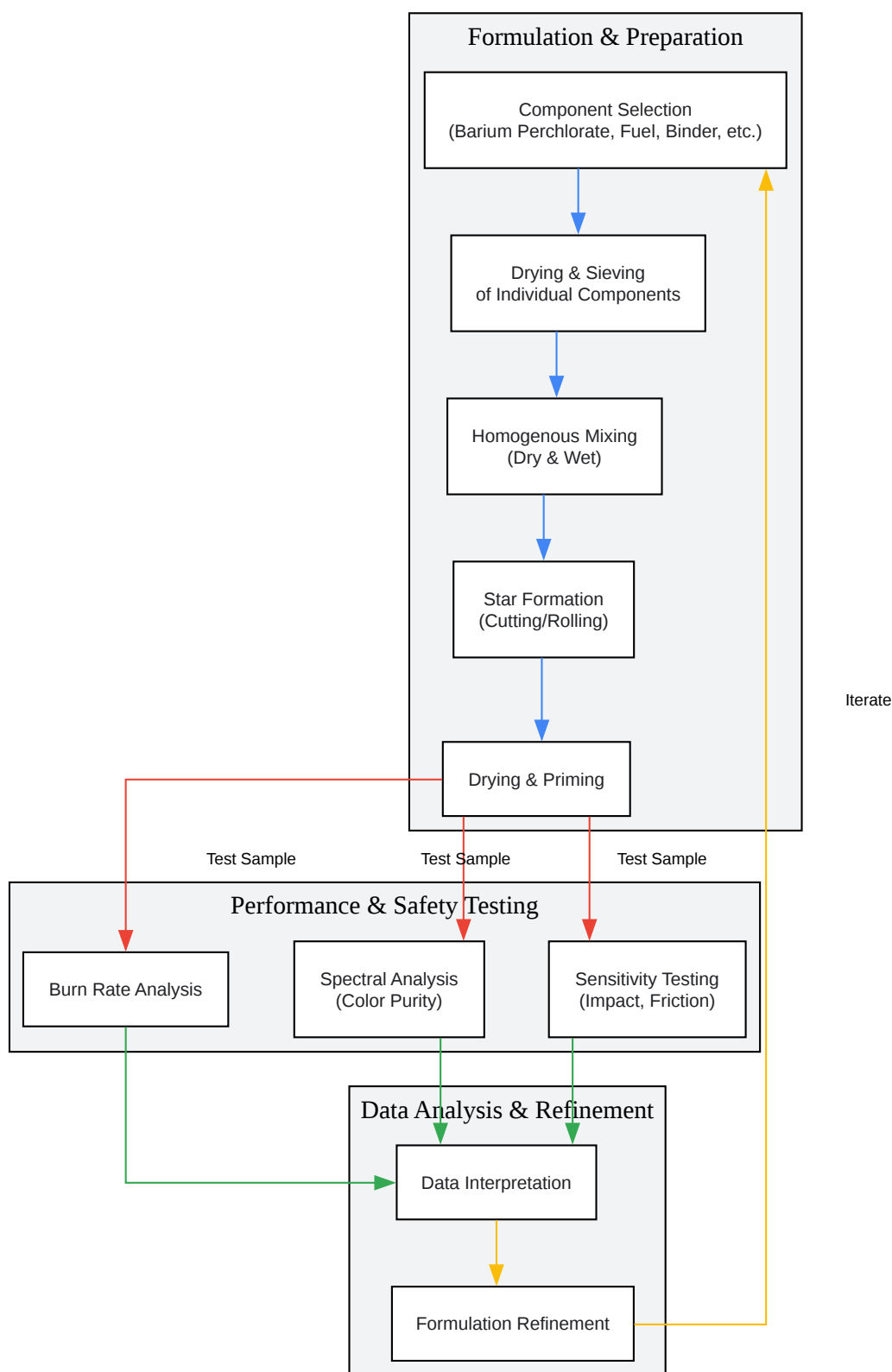
Handling **Barium Perchlorate Trihydrate** and pyrotechnic compositions containing it presents significant hazards. The following safety protocols are mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including flame-retardant lab coats, safety glasses or a face shield, and gloves.[\[5\]](#)
- Ventilation: Work in a well-ventilated area, preferably within a fume hood designed for handling energetic materials.[\[5\]](#)
- Avoid Contamination: Keep the work area clean and free of combustible materials. Use dedicated, non-sparking tools for handling pyrotechnic compositions.[\[6\]](#)
- Mixing: Mix small quantities of materials at a time. Never grind oxidizers and fuels together.[\[6\]](#)

- Storage: Store **Barium Perchlorate Trihydrate** and pyrotechnic compositions in a cool, dry, and well-ventilated area away from combustible materials and sources of ignition.[5]
- Disposal: Dispose of waste materials in accordance with all local, state, and federal regulations for hazardous waste.
- Emergency Preparedness: Have appropriate fire extinguishing equipment (e.g., Class D fire extinguisher for metal fires, if applicable) and a safety shower/eyewash station readily accessible.

## Logical Workflow Diagram

The following diagram illustrates the logical workflow for the development and testing of pyrotechnic compositions containing **Barium Perchlorate Trihydrate**.



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Caption: Workflow for pyrotechnic formulation and testing.



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